

Essential Safety and Operational Guide for 2-Chloro-isonicotinic acid hydrazide

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Compound of Interest

Compound Name: 2-Chloro-isonicotinic acid
hydrazide

CAS No.: 58481-04-2

Cat. No.: B1267567

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This guide provides crucial safety and logistical information for the handling and disposal of **2-Chloro-isonicotinic acid hydrazide**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is essential for mitigating risks and ensuring a safe laboratory environment.

Hazard Assessment and Engineering Controls

2-Chloro-isonicotinic acid hydrazide is a chemical compound that requires careful handling due to its potential health hazards. While a specific Safety Data Sheet (SDS) for this exact compound is not readily available, by assessing related compounds such as 2-Chloronicotinic acid and Isonicotinic acid hydrazide, as well as the general hazards of hydrazines, a comprehensive safety plan can be established. The primary hazards are expected to be skin, eye, and respiratory irritation.[1][2][3] The hydrazide functional group also suggests potential for higher toxicity.[4][5][6][7]

Engineering Controls:

- Chemical Fume Hood: All work involving **2-Chloro-isonicotinic acid hydrazide**, including weighing, transferring, and reactions, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[4\]](#)
- Ventilation: The laboratory should have adequate general ventilation to prevent the accumulation of vapors and dust.[\[8\]](#)[\[9\]](#)
- Designated Area: The work area should be clearly marked with warning signs, and access should be limited to authorized personnel.
- Emergency Equipment: A safety shower and eyewash station must be readily accessible in the immediate work area.[\[1\]](#)[\[4\]](#)[\[6\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent contact with the skin, eyes, and respiratory system.
[\[10\]](#)

Body Part	Required PPE	Material/Standard
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. [5] [6] Always check the glove manufacturer's compatibility chart.
Eyes/Face	Safety goggles and a face shield	ANSI Z87.1-compliant eye protection is required. A face shield should be worn when there is a splash hazard. [5] [6]
Body	Flame-resistant lab coat and a chemical-resistant apron	A fully buttoned lab coat and an apron provide protection against spills and splashes. [5]
Respiratory	NIOSH-approved respirator	A respirator with appropriate cartridges should be used if engineering controls are insufficient or during emergency situations. [1] [6] [8]

Operational Plan: Step-by-Step Handling Procedures

Preparation and Weighing:

- Preparation: Before handling the compound, ensure the chemical fume hood is functioning correctly and the work area is clean and free of clutter.
- Donning PPE: Put on all required personal protective equipment as listed in the table above.
- Weighing: Conduct all weighing operations within the chemical fume hood. Use a disposable weighing dish to minimize contamination.

Dissolving and Solution Preparation:

- Solvent Addition: Slowly add the desired solvent to the vessel containing the **2-Chloro-isonicotinic acid hydrazide**.
- Mixing: Use a magnetic stirrer or gentle agitation to dissolve the compound. Avoid splashing.
- Container Labeling: Clearly label the container with the chemical name, concentration, date, and appropriate hazard warnings.

Emergency Plan

Emergency Situation	Procedure
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention. [5] [8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention. [1] [5] [8]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [5] [8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [8]
Spill	Evacuate the area. For small spills of solid material, carefully sweep up and place in a sealed container for disposal. For larger spills, or any liquid spill, absorb with an inert material and place in a sealed container. Do not allow the chemical to enter drains.

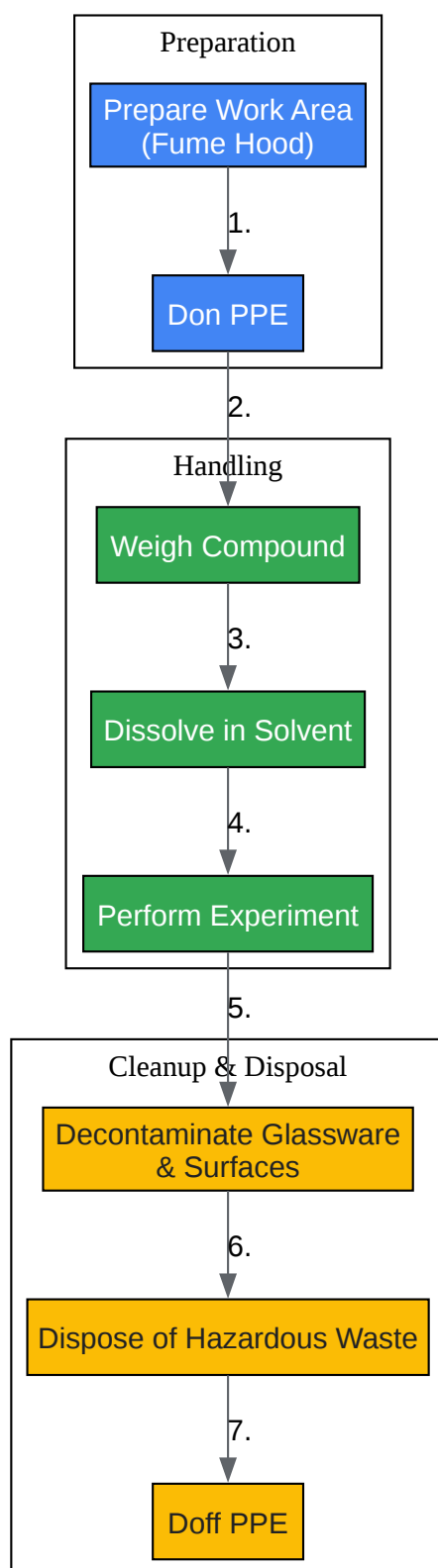
Disposal Plan

All waste containing **2-Chloro-isonicotinic acid hydrazide** must be treated as hazardous waste.

- Solid Waste: Contaminated items such as gloves, weighing dishes, and paper towels should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions and reaction mixtures should be collected in a clearly labeled, sealed hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.

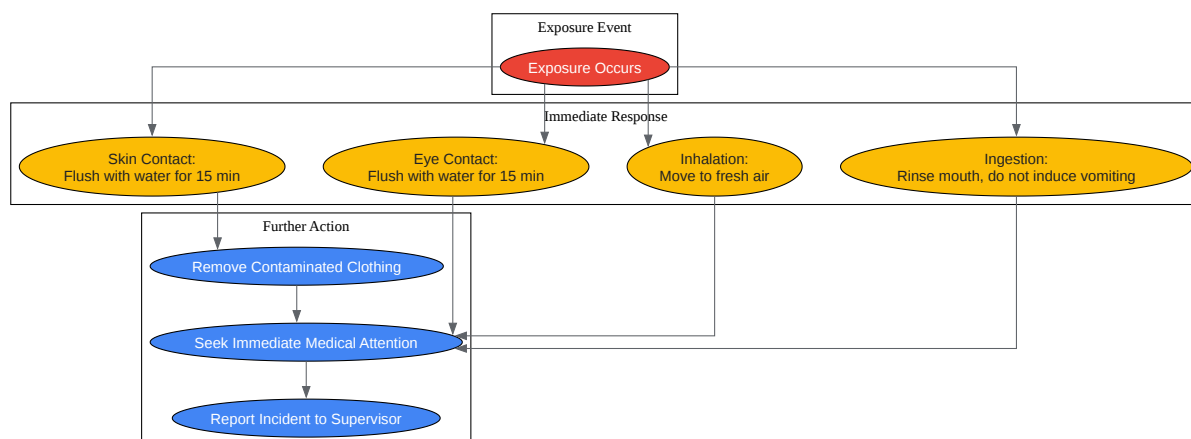
- Disposal: All hazardous waste must be disposed of through the institution's environmental health and safety office, following all local, state, and federal regulations.[8]

Visualizations



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Caption: Workflow for handling **2-Chloro-isonicotinic acid hydrazide**.



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Caption: Emergency response plan for exposure incidents.

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References

- [1. fishersci.com \[fishersci.com\]](#)
- [2. tcichemicals.com \[tcichemicals.com\]](#)
- [3. merckmillipore.com \[merckmillipore.com\]](#)
- [4. benchchem.com \[benchchem.com\]](#)
- [5. safety.charlotte.edu \[safety.charlotte.edu\]](#)
- [6. riskmanagement.nd.edu \[riskmanagement.nd.edu\]](#)
- [7. apps.dtic.mil \[apps.dtic.mil\]](#)
- [8. fishersci.com \[fishersci.com\]](#)
- [9. punchout.medline.com \[punchout.medline.com\]](#)
- [10. sams-solutions.com \[sams-solutions.com\]](#)
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